

# Barium Isopropoxide: A Technical Guide for Researchers

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## Compound of Interest

Compound Name: *Barium isopropoxide*

Cat. No.: *B1588621*

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**Barium isopropoxide**, with the chemical formula  $\text{Ba}(\text{OCH}(\text{CH}_3)_2)_2$ , is an important organometallic compound widely utilized as a precursor in materials science. Its primary application lies in the synthesis of barium-containing complex oxides, most notably barium titanate ( $\text{BaTiO}_3$ ), through sol-gel and other chemical vapor deposition techniques. This guide provides a comprehensive overview of its chemical and physical properties, a detailed experimental protocol for its application in sol-gel synthesis, and a visualization of the synthetic workflow.

## Core Properties of Barium Isopropoxide

A summary of the key quantitative data for **barium isopropoxide** is presented in the table below for easy reference.

Property	Value
CAS Number	24363-37-9
Molecular Weight	255.50 g/mol
Molecular Formula	C <sub>6</sub> H <sub>14</sub> BaO <sub>2</sub>
Appearance	White to yellow powder
Melting Point	200 °C (decomposes)
Density	0.89 g/cm <sup>3</sup>
Solubility	Soluble in alcohols (e.g., isopropanol), ketones, and esters. Reacts with water.
Purity (typical)	99% trace metals basis

## Experimental Protocol: Sol-Gel Synthesis of Barium Titanate (BaTiO<sub>3</sub>) Nanoparticles

This section details a representative experimental protocol for the synthesis of barium titanate nanoparticles using a sol-gel method, where **barium isopropoxide** serves as a key precursor. This method allows for the formation of a homogenous gel that, upon heat treatment, yields high-purity crystalline BaTiO<sub>3</sub>.

Materials:

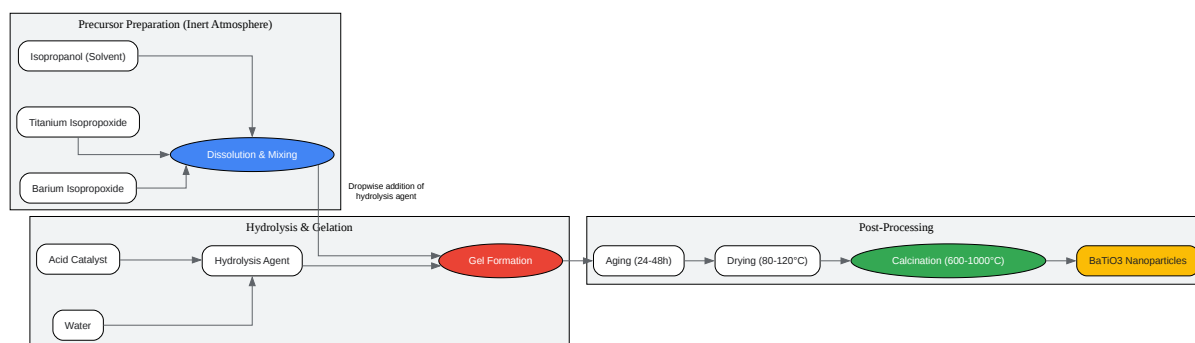
- **Barium Isopropoxide** (Ba(OCH(CH<sub>3</sub>)<sub>2</sub>)<sub>2</sub>)
- Titanium Isopropoxide (Ti(OCH(CH<sub>3</sub>)<sub>2</sub>)<sub>4</sub>)
- Isopropanol (anhydrous)
- Deionized Water
- Nitric Acid (HNO<sub>3</sub>) or Acetic Acid (CH<sub>3</sub>COOH) (for hydrolysis control)

Procedure:

- **Precursor Solution Preparation:** In a glovebox under an inert atmosphere (e.g., argon or nitrogen) to prevent premature hydrolysis, equimolar amounts of **barium isopropoxide** and titanium isopropoxide are dissolved in anhydrous isopropanol. The solution is stirred until both precursors are fully dissolved, forming a clear, homogenous solution.
- **Hydrolysis and Condensation:** A mixture of isopropanol and deionized water, with a small amount of acid catalyst (e.g., nitric acid or acetic acid), is prepared separately. This hydrolysis agent is then added dropwise to the precursor solution under vigorous stirring. The acid helps to control the rate of hydrolysis and subsequent condensation reactions.
- **Gelation:** As the hydrolysis and condensation reactions proceed, the viscosity of the solution will gradually increase, eventually forming a transparent gel. The time required for gelation can vary depending on the reaction temperature, water-to-alkoxide ratio, and pH.
- **Aging:** The gel is typically aged for a period of 24-48 hours at room temperature. This step allows for the completion of the condensation reactions and strengthens the gel network.
- **Drying:** The aged gel is then dried to remove the solvent and byproducts. This is often done in an oven at a controlled temperature (e.g., 80-120 °C) for several hours. The resulting solid is a xerogel.
- **Calcination:** The dried xerogel is ground into a fine powder and then calcined in a furnace at a high temperature (typically ranging from 600 °C to 1000 °C). The calcination process removes residual organic components and promotes the crystallization of the amorphous gel into the desired perovskite phase of barium titanate. The final product is a fine, white powder of BaTiO<sub>3</sub>.

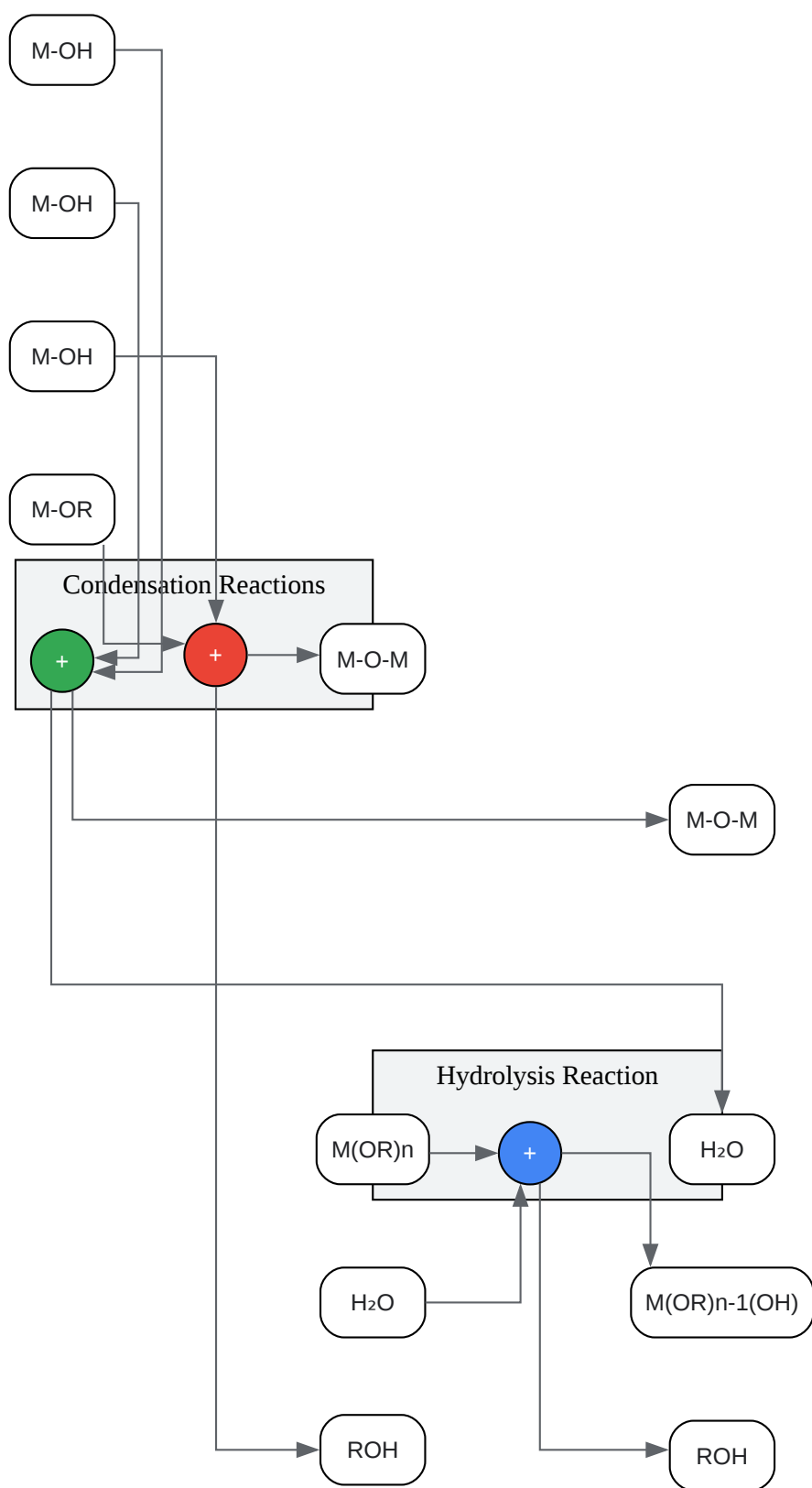
## Experimental Workflow and Reaction Pathway

The following diagrams illustrate the logical workflow of the sol-gel synthesis of barium titanate from **barium isopropoxide** and the fundamental chemical reactions involved.



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Caption: Sol-Gel Synthesis Workflow for BaTiO<sub>3</sub> Nanoparticles.



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Caption: Key Reactions in the Sol-Gel Process (M = Ba or Ti, R = Isopropyl group).

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